

Navigating the Safety Profile of Methyl 5-acetamido-2-hydroxybenzoate: A Technical Guide

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Compound of Interest

Compound Name: *Methyl 5-acetamido-2-hydroxybenzoate*

Cat. No.: *B1349585*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals. A specific Safety Data Sheet (SDS) for **Methyl 5-acetamido-2-hydroxybenzoate** was not available at the time of writing. The information herein is compiled from data on structurally similar compounds and the parent acid, 5-acetamido-2-hydroxybenzoic acid. All handling and safety procedures should be conducted with a thorough risk assessment and in accordance with institutional and regulatory guidelines.

Executive Summary

Methyl 5-acetamido-2-hydroxybenzoate is a chemical compound with potential applications in pharmaceutical research and development. This guide provides a comprehensive overview of its safety and handling precautions, based on available data for the compound and its structural analogs. While specific toxicity data for the title compound is limited, information on related salicylates and an acute toxicity study on its parent acid suggest a profile of low acute toxicity. However, the potential for skin and eye irritation, as well as respiratory irritation if inhaled as a dust, should be appropriately managed through the use of personal protective equipment and proper engineering controls. This guide outlines recommended handling procedures, first-aid measures, and emergency response protocols to ensure the safe use of this compound in a laboratory setting.

Physicochemical and Toxicological Data

The following tables summarize the available quantitative data for **Methyl 5-acetamido-2-hydroxybenzoate** and its relevant analogs.

Table 1: Physical and Chemical Properties of **Methyl 5-acetamido-2-hydroxybenzoate**

| Property | Value | Source |
|------------------------------|---|------------|
| Molecular Formula | C ₁₀ H ₁₁ NO ₄ | PubChem[1] |
| Molecular Weight | 209.20 g/mol | PubChem[1] |
| IUPAC Name | methyl 5-acetamido-2-hydroxybenzoate | PubChem[1] |
| CAS Number | 81887-68-5 | PubChem[1] |
| Computed XLogP3 | 1.9 | PubChem[1] |
| Hydrogen Bond Donor Count | 2 | PubChem[1] |
| Hydrogen Bond Acceptor Count | 4 | PubChem[1] |
| Rotatable Bond Count | 3 | PubChem[1] |

Table 2: Summary of GHS Hazard Classifications for Structurally Similar Compounds

| Compound | GHS Hazard Statements | Source |
|-----------------------------------|---|------------------|
| Methyl 5-acetylsalicylate | H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation | PubChem[2] |
| Methyl 5-chlorosalicylate | H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation | ECHEMI |
| Methyl 5-ethyl-2-hydroxybenzoate | H301: Toxic if swallowed | Sigma-Aldrich[3] |
| Methyl 5-fluoro-2-hydroxybenzoate | H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation | PubChem[4] |

Table 3: Available Acute Toxicity Data

| Compound | Test | Species | Route | Result | Source |
|---|--------------------|---------------|-------|--|---------|
| 5-Acetamido-2-hydroxybenzoic acid (parent acid) | OECD Guideline 423 | Not Specified | Oral | No death observed at 2000 and 5000 mg/kg | MDPI[5] |

Hazard Identification and Precautionary Measures

Based on the data from analogous compounds, **Methyl 5-acetamido-2-hydroxybenzoate** should be handled as a substance with the potential to cause skin, eye, and respiratory irritation.

GHS Pictograms (Inferred):

- Warning

Hazard Statements (Inferred):

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements (Recommended):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[6]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.[6]
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

First-Aid Measures

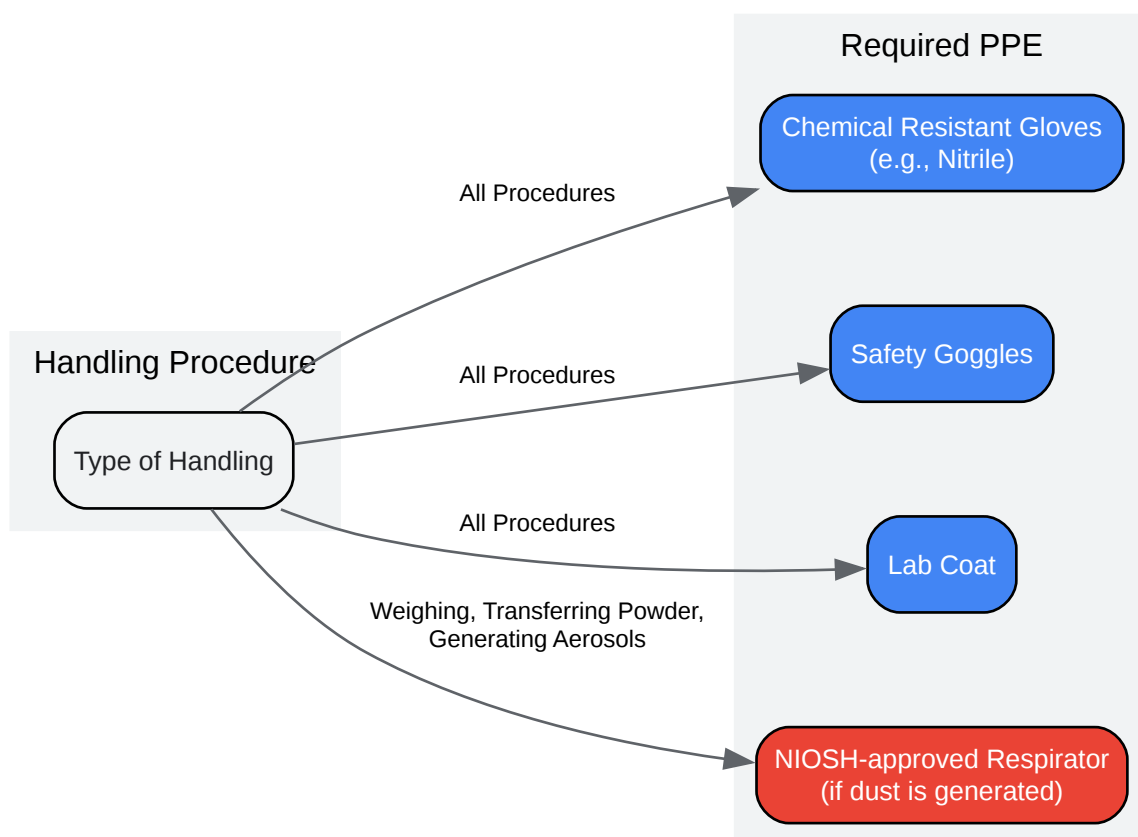
- In case of inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.^[6] If respiratory symptoms persist, seek medical attention.
- In case of skin contact: Immediately wash off with soap and plenty of water.^[6] If skin irritation occurs, seek medical advice.
- In case of eye contact: Rinse cautiously with water for several minutes.^[6] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.^[6]
- In case of ingestion: Rinse mouth with water.^[6] Never give anything by mouth to an unconscious person.^[6] Seek medical attention if you feel unwell.

Handling and Storage

- Handling: Avoid contact with skin and eyes.^[6] Avoid formation of dust and aerosols.^[6] Provide appropriate exhaust ventilation at places where dust is formed.^[6]
- Storage: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed.^[6]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial for the safe handling of this compound. The following diagram illustrates the logical relationship for PPE selection based on the handling procedure.

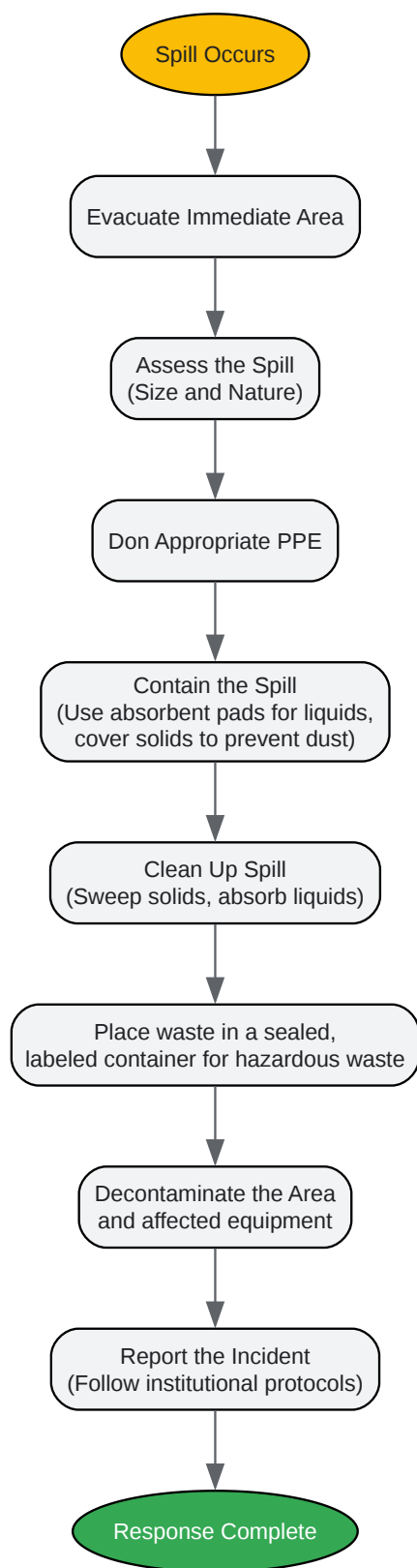


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Caption: PPE selection based on handling procedure.

Accidental Release Measures

In the event of a spill, follow a structured response to minimize exposure and environmental contamination.



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Caption: General workflow for handling a chemical spill.

Experimental Protocol: Acute Oral Toxicity (Based on OECD Guideline 423)

The following is a generalized methodology for assessing the acute oral toxicity of a substance like **Methyl 5-acetamido-2-hydroxybenzoate**, based on the OECD 423 guideline.

Objective: To determine the acute oral toxicity of the test substance to classify it according to the Globally Harmonized System (GHS).

Principle: A stepwise procedure is used with a small number of animals per step. The outcome of each step (mortality or survival) determines the dose for the next step.

Materials:

- Test substance: **Methyl 5-acetamido-2-hydroxybenzoate**
- Experimental animals: Healthy, young adult rodents of a single sex (usually females), nulliparous and non-pregnant.
- Vehicle for administration (if necessary, e.g., water, corn oil)
- Oral gavage needles
- Animal caging and husbandry supplies
- Calibrated balance

Methodology:

- Animal Preparation:
 - Acclimatize animals to laboratory conditions for at least 5 days.
 - House animals in appropriate cages with access to food and water ad libitum, except for a brief fasting period before dosing.
 - Individually identify each animal.

- Dose Preparation:
 - Prepare the test substance in the selected vehicle. The concentration should be such that the required dose can be administered in a volume that does not exceed 1 mL/100g of body weight for aqueous solutions or 2 mL/100g for other vehicles.
 - The starting dose is selected from one of four fixed levels: 5, 50, 300, or 2000 mg/kg body weight. The selection is based on any existing information about the substance's toxicity.
- Administration of Doses:
 - Fast the animals overnight prior to dosing.
 - Weigh each animal and calculate the individual dose volume.
 - Administer the calculated dose of the test substance by oral gavage.
 - Withhold food for a further 3-4 hours after dosing.
- Stepwise Dosing Procedure:
 - Step 1: Dose a group of 3 animals at the selected starting dose.
 - Observation: Observe the animals for mortality and clinical signs of toxicity.
 - Decision Logic: The outcome of this step determines the next action (e.g., stop the test, dose another 3 animals at a higher or lower dose level). The specific decision logic is detailed in the OECD 423 guideline.
- Observations:
 - Observe all animals for clinical signs of toxicity shortly after dosing and periodically during the first 24 hours, with special attention during the first 4 hours.
 - Continue observations daily for a total of 14 days.
 - Record all signs of toxicity, including changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic, and central nervous systems, and somatomotor activity

and behavior pattern.

- Record individual animal weights shortly before the test substance is administered and at least weekly thereafter.
- Record the time of death for any animals that die during the test.
- Pathology:
 - At the end of the 14-day observation period, humanely euthanize all surviving animals.
 - Perform a gross necropsy on all animals (those that died during the test and those euthanized at the end).
 - Record all pathological changes.
- Data Analysis and Interpretation:
 - The results are interpreted based on the number of animals that die at each dose level.
 - The substance is then classified into one of the GHS categories for acute oral toxicity. This method is not designed to calculate a precise LD50 value.

Conclusion

While a specific, comprehensive safety data sheet for **Methyl 5-acetamido-2-hydroxybenzoate** is not readily available, a conservative approach to handling based on the known hazards of structurally related compounds is recommended. This includes the consistent use of appropriate personal protective equipment, adherence to standard laboratory hygiene practices, and the implementation of proper engineering controls to minimize exposure. The available data on the parent acid suggests low acute oral toxicity, but this should be confirmed with substance-specific testing if required for later stages of drug development. By following the guidelines outlined in this document, researchers can handle **Methyl 5-acetamido-2-hydroxybenzoate** with a high degree of safety.

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